

# 3,5,6-Trimethylpyrazine-2-carbaldehyde chemical properties

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## Compound of Interest

**Compound Name:** 3,5,6-Trimethylpyrazine-2-carbaldehyde

**Cat. No.:** B071401

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An In-depth Technical Guide to the Chemical Properties of **3,5,6-Trimethylpyrazine-2-carbaldehyde**

## Introduction

**3,5,6-Trimethylpyrazine-2-carbaldehyde** is a heterocyclic aromatic compound belonging to the pyrazine family. Pyrazines are nitrogen-containing compounds that are widely recognized for their significant contributions to the aromas and flavors of many foods and beverages, particularly those that have been subjected to thermal processing.<sup>[1][2]</sup> These compounds are typically formed through the Maillard reaction between amino acids and reducing sugars. **3,5,6-Trimethylpyrazine-2-carbaldehyde**, with its characteristic nutty and roasted aroma, is utilized in the flavor and fragrance industry to impart or enhance these notes in a variety of products.<sup>[3]</sup> This guide provides a detailed overview of its chemical properties, relevant experimental protocols, and biosynthetic context for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **3,5,6-trimethylpyrazine-2-carbaldehyde** are summarized below. These properties are crucial for its application in research and industrial settings, influencing its solubility, volatility, and reactivity.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O	[3][4]
Molecular Weight	150.18 g/mol	[3]
CAS Number	186534-02-1	[3]
Appearance	Colourless to pale yellow liquid	[5]
Boiling Point	231.8 ± 35.0 °C at 760 Torr (lit.)	[3]
Density	0.979 g/cm <sup>3</sup> at 25 °C (for 2,3,5-trimethylpyrazine)	[6]
Refractive Index	n <sub>20/D</sub> 1.5040 (lit., for 2,3,5-trimethylpyrazine)	[6]
Odor Profile	Nutty, musty, earthy, roasted	[5]
Storage	2-8°C, under inert gas	[3]

## Experimental Protocols

While specific synthesis protocols for **3,5,6-trimethylpyrazine-2-carbaldehyde** are not readily available in the provided search results, a general understanding can be derived from the synthesis of related pyrazine derivatives. The following sections detail relevant methodologies for the synthesis and analysis of similar pyrazine compounds.

## Synthesis of Pyrazine Derivatives (General Approach)

The synthesis of alkylpyrazines can be achieved through both chemical and biological routes. [2] Chemical synthesis often involves the condensation of  $\alpha$ -dicarbonyl compounds with diamines. [2] A more biologically relevant synthesis involves the metabolism of amino acids by microorganisms. [7]

A documented method for the synthesis of pyrazine methanols from a trimethylpyrazine precursor provides a relevant example of derivatization:

- Step 1: N-Oxidation: 2,3,5-Trimethylpyrazine is dissolved in glacial acetic acid at 0 °C.[1] Hydrogen peroxide (30%) is added, and the mixture is heated to 58 °C and stirred for 16 hours.[1] Water is added, and the mixture is repeatedly evaporated to 10% of its original volume.[1] The pH is then adjusted to 9 with a saturated potassium carbonate solution, and the product is extracted with dichloromethane (DCM).[1]
- Step 2: Acetoxylation: The resulting mixture of trimethylpyrazine N-oxides is mixed with an excess of acetic anhydride and heated at 100 °C for 20 hours.[1] After cooling, the solution is poured onto ice, and the pH is adjusted to 9 with solid potassium carbonate.[1] The product is extracted with DCM.[1]
- Step 3: Hydrolysis: The crude acetates are incubated with 5 M sodium hydroxide solution at room temperature overnight to achieve hydrolysis, yielding the corresponding pyrazinemethanols.[1] The final product is extracted with DCM and purified.[1]

## Analytical Methods

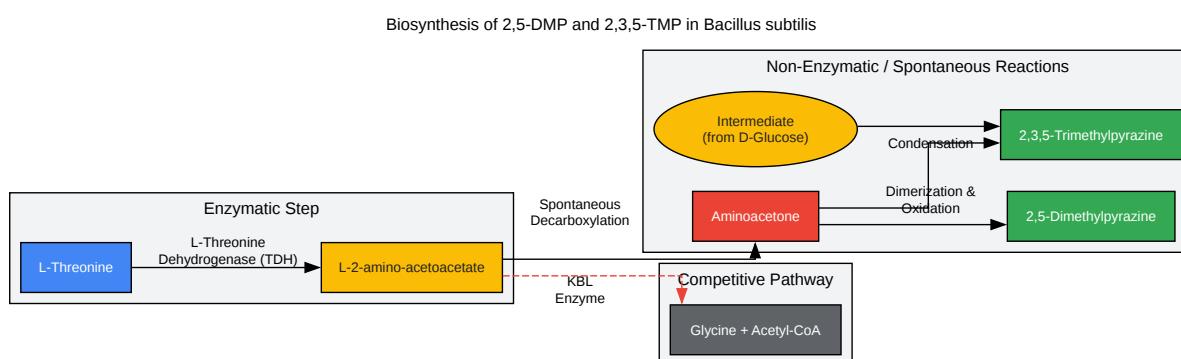
The characterization and quantification of pyrazines and their metabolites are typically performed using chromatographic and spectroscopic techniques.

- Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS): This is a powerful technique for the targeted, quantitative analysis of pyrazine metabolites in biological matrices like urine.[1][8] A stable-isotope dilution assay (SIDA) is often employed for accurate quantification.[1][8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR are essential for the structural elucidation of synthesized pyrazine derivatives and their metabolites.[1][9]
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is widely used for the analysis of volatile pyrazines in food and flavor samples.[6]

## Biosynthesis and Related Pathways

While specific signaling pathways involving **3,5,6-trimethylpyrazine-2-carbaldehyde** are not detailed in the literature, the biosynthetic pathway of the closely related 2,3,5-trimethylpyrazine (TMP) in microorganisms like *Bacillus subtilis* has been studied.[7][10] This pathway provides insight into the natural formation of the core trimethylpyrazine structure.

The synthesis involves L-threonine as a primary substrate and is catalyzed by the enzyme L-threonine-3-dehydrogenase (TDH).<sup>[7][10]</sup> The process also explains the formation of 2,5-dimethylpyrazine (2,5-DMP).<sup>[7]</sup>



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Caption: Biosynthesis of 2,5-DMP and 2,3,5-TMP from L-threonine.

## Safety and Handling

Safety data for the closely related compound 2,3,5-trimethylpyrazine indicates that it is a flammable liquid and may be harmful if swallowed.<sup>[11][12][13]</sup> Standard laboratory safety protocols should be strictly followed when handling **3,5,6-trimethylpyrazine-2-carbaldehyde**.

- **Handling:** Avoid contact with skin, eyes, and clothing.<sup>[11][14]</sup> Do not breathe mist, vapors, or spray.<sup>[11]</sup> Use only non-sparking tools and take precautionary measures against static discharge.<sup>[11]</sup> Ensure adequate ventilation.<sup>[14]</sup>
- **Storage:** Store in a dry, cool, and well-ventilated place.<sup>[11]</sup> Keep the container tightly closed and away from heat, sparks, open flames, and hot surfaces.<sup>[11]</sup>

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[14][15] In case of insufficient ventilation, wear suitable respiratory equipment.[14]
- Fire-Fighting: Use carbon dioxide, dry chemical, or alcohol-resistant foam to extinguish fires. [11][14][15]
- Incompatible Materials: Strong oxidizing agents and strong acids.[11]

This guide provides a summary of the available technical information on **3,5,6-trimethylpyrazine-2-carbaldehyde**. For all laboratory work, it is imperative to consult the specific Safety Data Sheet (SDS) for this compound and to follow all institutional safety guidelines.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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